

Application Notes and Protocols for the Gas Chromatographic Analysis of 4-Propylnonane

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Compound of Interest

Compound Name: 4-Propylnonane

CAS No.: 6165-37-3

Cat. No.: B13802712

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Introduction

4-Propylnonane is a branched-chain alkane that may be of interest in various fields, including environmental analysis, petroleum and fuel characterization, and as a potential volatile organic compound (VOC) biomarker. Accurate and reliable quantification of **4-propylnonane** often necessitates the use of gas chromatography (GC), a powerful analytical technique for separating and analyzing volatile and semi-volatile compounds.^{[1][2][3]} This document provides detailed application notes and standardized protocols for the analysis of **4-propylnonane** using GC coupled with either a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).

These guidelines are intended to provide a comprehensive starting point for method development and validation. The protocols described herein are based on established methods for the analysis of similar C12 branched alkanes and hydrocarbons found in middle distillates and environmental samples.^{[1][4][5]}

Quantitative Data Summary

For accurate quantification, the performance of the developed GC method must be thoroughly evaluated. The following table summarizes key quantitative parameters that should be determined during method validation. The values provided are typical for the analysis of trace volatile hydrocarbons and should be established experimentally for **4-propylnonane**.

Parameter	Typical Value	Description
Retention Time (t _R)	Analyte- and method-specific	The time it takes for 4-propylnonane to elute from the GC column after injection. This is used for qualitative identification.
Limit of Detection (LOD)	0.1 - 10 µg/L	The lowest concentration of 4-propylnonane that can be reliably distinguished from background noise.
Limit of Quantification (LOQ)	0.5 - 50 µg/L	The lowest concentration of 4-propylnonane that can be measured with acceptable precision and accuracy.
Linearity (R ²)	> 0.995	A measure of how well the instrument response correlates with the concentration of 4-propylnonane over a specific range.
Precision (%RSD)	< 15%	The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings from a homogeneous sample.
Accuracy/Recovery (%)	80 - 120%	The closeness of the measured value to the true value, often assessed by spiking a blank matrix with a known amount of 4-propylnonane.

Experimental Protocols

Protocol 1: Analysis of 4-Propylnonane in Water Samples by Purge-and-Trap GC-MS

This protocol is suitable for the determination of trace levels of **4-propylnonane** in aqueous matrices, such as drinking water or groundwater, based on EPA methodologies for volatile organic compounds.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

1. Sample Preparation: Purge-and-Trap

- Apparatus: Purge-and-trap concentrator coupled to a GC-MS system.
- Procedure:
 - Bring all samples and standards to room temperature.
 - Introduce a 5-25 mL aliquot of the water sample into the sparging vessel.
 - If required, add an internal standard and/or surrogate standards to the sample.
 - Purge the sample with an inert gas (e.g., helium) at a flow rate of 20-40 mL/min for a specified time (e.g., 11 minutes).
 - The purged volatile compounds, including **4-propylnonane**, are trapped on a sorbent trap (e.g., Tenax®, silica gel, and charcoal).
 - After purging, the trap is heated to desorb the analytes, which are then transferred to the GC column.

2. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 6890 or equivalent.
- Mass Spectrometer: Agilent 5973 or equivalent.
- Column: DB-5ms (30 m x 0.25 mm I.D., 0.25 µm film thickness) or equivalent non-polar capillary column.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- Carrier Gas: Helium at a constant flow rate of 1.0-1.5 mL/min.

- Oven Temperature Program:
 - Initial temperature: 35°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.
 - Hold: 2 minutes at 280°C.
- Injector: Split/splitless inlet, operated in splitless mode. Injector temperature: 250°C.
- Mass Spectrometer Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Scan Range: m/z 40-400.
 - Acquisition Mode: Full scan for qualitative analysis and Selected Ion Monitoring (SIM) for enhanced sensitivity in quantitative analysis. For **4-propylnonane** (C₁₂H₂₆, MW 170.34), characteristic ions should be selected (e.g., m/z 57, 71, 85, 170).

3. Calibration and Quantification

- Prepare a series of calibration standards of **4-propylnonane** in organic-free water.
- Analyze the standards using the same procedure as the samples.
- Construct a calibration curve by plotting the peak area of **4-propylnonane** against its concentration.
- Quantify **4-propylnonane** in samples by comparing their peak areas to the calibration curve.

Protocol 2: Analysis of 4-Propylnonane in Organic Matrices by GC-FID

This protocol is suitable for the analysis of **4-propylnonane** in non-aqueous samples such as fuels, solvents, or extracts from solid matrices. A Flame Ionization Detector (FID) is a robust and universally responsive detector for hydrocarbons.[15][16]

1. Sample Preparation: Direct Injection or Dilution

- Procedure:
 - For liquid samples with high concentrations of **4-propylnonane**, dilute the sample with a suitable solvent (e.g., hexane, dichloromethane) to bring the concentration within the linear range of the detector.
 - For solid samples, perform a solvent extraction followed by concentration or dilution of the extract.
 - If necessary, add an internal standard to the sample prior to injection for improved precision.

2. GC-FID Instrumentation and Conditions

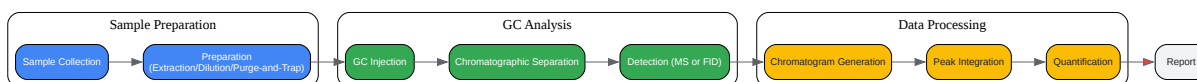
- Gas Chromatograph: Agilent 8890 or equivalent with FID.
- Column: DB-1 (30 m x 0.25 mm I.D., 0.25 μ m film thickness) or equivalent non-polar capillary column.[17]
- Carrier Gas: Helium or Hydrogen at a constant flow rate of 1.2 mL/min.
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 1 minute.
 - Ramp: 15°C/min to 300°C.
 - Hold: 5 minutes at 300°C.
- Injector: Split/splitless inlet.
 - Injection Temperature: 280°C.

- Split Ratio: 10:1 to 100:1, depending on the sample concentration.
- Detector: FID.
 - Detector Temperature: 300°C.
 - Hydrogen Flow: 30 mL/min.
 - Air Flow: 300 mL/min.
 - Makeup Gas (Nitrogen or Helium): 25 mL/min.

3. Calibration and Quantification

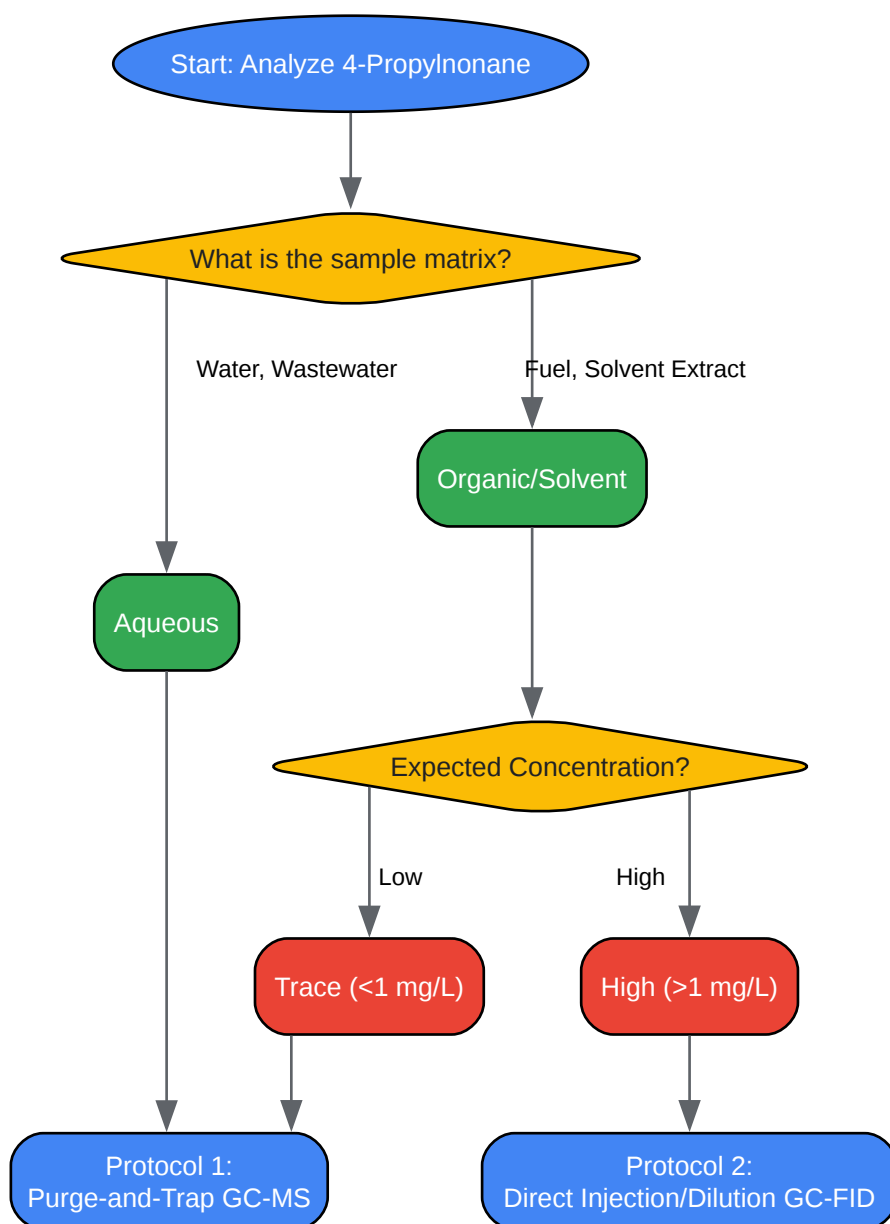
- Prepare a series of calibration standards of **4-propylnonane** in the same solvent used for sample dilution.
- Analyze the standards using the same GC conditions as the samples.
- Generate a calibration curve by plotting the peak area of **4-propylnonane** versus its concentration.
- Determine the concentration of **4-propylnonane** in the samples from the calibration curve.

Visualizations



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Caption: General workflow for the GC analysis of **4-propylnonane**.



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Caption: Decision tree for selecting the appropriate analytical protocol.

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References

- [1. Middle Distillates Analysis and 2-dimensional Gas Chromatography \[intertek.com\]](#)
- [2. GC-MS: A Powerful Technique for Hydrocarbon Analysis | Lab Manager \[labmanager.com\]](#)
- [3. Comparison of comprehensive two-dimensional gas chromatography and gas chromatography--mass spectrometry for the characterization of complex hydrocarbon mixtures - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Towards comprehensive hydrocarbons analysis of middle distillates by LC-GCxGC - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. chromatographyonline.com \[chromatographyonline.com\]](#)
- [6. EPA Method 524.2: Water Analysis | Teledyne LABS \[teledynelabs.com\]](#)
- [7. epa.gov \[epa.gov\]](#)
- [8. chromatographyonline.com \[chromatographyonline.com\]](#)
- [9. agilent.com \[agilent.com\]](#)
- [10. Determination of Volatile Organic Compounds in Drinking Water by EPA Method with Static Headspace GC-MS : SHIMADZU \(Shimadzu Corporation\) \[shimadzu.com\]](#)
- [11. chromtech.net.au \[chromtech.net.au\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. phytochemia.com \[phytochemia.com\]](#)
- [14. Retention indexes for temperature-programmed gas chromatography of polychlorinated biphenyls - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. chemicke-listy.cz \[chemicke-listy.cz\]](#)
- [16. mdpi.com \[mdpi.com\]](#)
- [17. d9-wret.s3.us-west-2.amazonaws.com \[d9-wret.s3.us-west-2.amazonaws.com\]](#)
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